

Unveiling a Key Synthetic Intermediate: A Technical Guide to Ethyl 2-(cyclopropylamino)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-(cyclopropylamino)acetate*

Cat. No.: *B1289303*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-(cyclopropylamino)acetate is a secondary amine and ester that has emerged as a valuable building block in synthetic organic chemistry, particularly in the construction of complex heterocyclic molecules for pharmaceutical applications. While the specific historical details of its initial discovery and synthesis are not prominently documented in readily available scientific literature, its contemporary significance is evident from its role as a key intermediate in the development of therapeutic agents, notably in the field of oncology. This technical guide provides a comprehensive overview of its synthesis, known properties, and its application in medicinal chemistry, with a focus on its role in the synthesis of KRAS inhibitors.

Physicochemical Properties

A compilation of the known physical and chemical properties of **Ethyl 2-(cyclopropylamino)acetate** is presented below. These data are essential for its handling, characterization, and application in synthetic protocols.

Property	Value
Molecular Formula	C ₇ H ₁₃ NO ₂
Molecular Weight	143.18 g/mol
CAS Number	71922-62-8
Appearance	Liquid
Boiling Point	Not definitively reported
Flash Point	73.4±22.6 °C[1]
Vapor Pressure	0.4±0.4 mmHg at 25°C[1]
Density	Not definitively reported
Solubility	Soluble in common organic solvents

Synthesis of Ethyl 2-(cyclopropylamino)acetate

The most commonly cited synthetic route to **Ethyl 2-(cyclopropylamino)acetate** is the nucleophilic substitution reaction between ethyl bromoacetate and cyclopropylamine. A general experimental protocol, as described in recent patent literature, is detailed below.

Experimental Protocol: Synthesis from Ethyl Bromoacetate and Cyclopropylamine

Objective: To synthesize **Ethyl 2-(cyclopropylamino)acetate**.

Reagents and Materials:

- Ethyl 2-bromoacetate
- Cyclopropylamine
- Ethanol (EtOH)
- Dichloromethane (DCM)

- Water (H₂O)
- Sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel

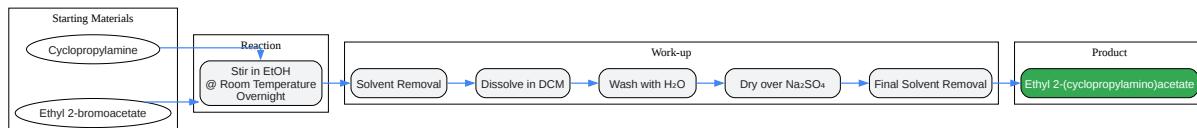
Procedure:

- To a solution of ethyl 2-bromoacetate (1.0 equivalent) in ethanol (EtOH), add cyclopropylamine (4.0 equivalents).
- Stir the reaction mixture at room temperature overnight.[\[2\]](#)
- Remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in dichloromethane (DCM) and wash with water (H₂O).
- Separate the organic phase and dry it over anhydrous sodium sulfate (Na₂SO₄).
- Remove the solvent under reduced pressure to yield the crude product.
- Dry the crude product in vacuo to obtain **Ethyl 2-(cyclopropylamino)acetate**.[\[2\]](#)

Quantitative Data Example (from WO2025026903A1):[\[2\]](#)

Reagent	Amount (mmol)	Equivalents
Ethyl 2-bromoacetate	9.0	1.0
Cyclopropylamine	36	4.0

Note: Yields and purity are not specified in the provided excerpt.

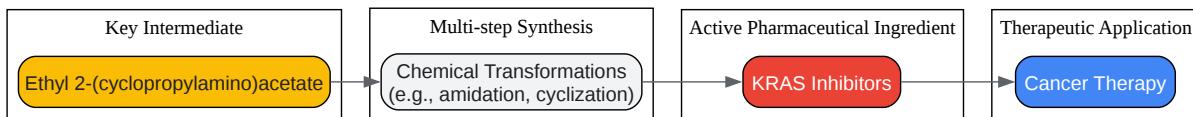
[Click to download full resolution via product page](#)

A flowchart illustrating the synthetic workflow for **Ethyl 2-(cyclopropylamino)acetate**.

Role in Drug Discovery and Development

Ethyl 2-(cyclopropylamino)acetate serves as a crucial intermediate in the synthesis of more complex, biologically active molecules. Its primary utility lies in providing a cyclopropylamino moiety, a structural feature often found in potent and selective drug candidates.

A significant application of this compound is in the synthesis of inhibitors of the KRAS protein, a key signaling protein that is frequently mutated in various cancers. The cyclopropyl group can be an important pharmacophore, contributing to the binding affinity and selectivity of the final drug molecule for its target.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 71922-62-8(ethyl 2-(cyclopropylamino)acetate) | Kuujia.com [kuujia.com]
- 2. WO2025026903A1 - Imidazo pyrimidine compounds for the treatment of cancer - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Unveiling a Key Synthetic Intermediate: A Technical Guide to Ethyl 2-(cyclopropylamino)acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1289303#discovery-and-history-of-ethyl-2-cyclopropylamino-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

